

Core Chemical Identity and Predicted Physicochemical Properties

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Compound of Interest

Compound Name: 5-Nitro-2-(trifluoromethoxy)benzaldehyde

CAS No.: 160503-78-6

Cat. No.: B3040131

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The structure of **5-Nitro-2-(trifluoromethoxy)benzaldehyde** is defined by a benzene ring substituted with an aldehyde group at position 1, a trifluoromethoxy group at position 2, and a nitro group at position 5. The combination of these groups dictates its electronic nature and, consequently, its chemical behavior.

The trifluoromethoxy (-OCF₃) and nitro (-NO₂) groups are potent electron-withdrawing groups. The -OCF₃ group exerts a strong -I (inductive) effect, while the -NO₂ group exerts both -I and -R (resonance) effects. Their placement on the ring significantly influences the electrophilicity of the aldehyde's carbonyl carbon and the reactivity of the aromatic ring itself.

A summary of its predicted and calculated properties, based on structurally similar compounds, is presented below.

Property	Predicted Value / Information	Source / Basis of Prediction
CAS Number	Not Assigned	Compound not commercially cataloged
Molecular Formula	C ₈ H ₄ F ₃ NO ₄	---
Molecular Weight	235.12 g/mol	Calculated
Appearance	Pale-yellow to yellow-brown solid	Based on analogs like 5-nitro-2-(trifluoromethyl)benzaldehyde[1]
Solubility	Insoluble in water; Soluble in common organic solvents (DCM, Ethyl Acetate, DMF)	Based on general properties of nitrobenzaldehydes[2]
Reactivity Profile	Highly electrophilic aldehyde, susceptible to nucleophilic attack	Inferred from electronic effects of -NO ₂ and -OCF ₃ groups[3]
Thermal Stability	Potentially energetic due to the nitro group; handle with care	General precaution for nitro-aromatic compounds[4]

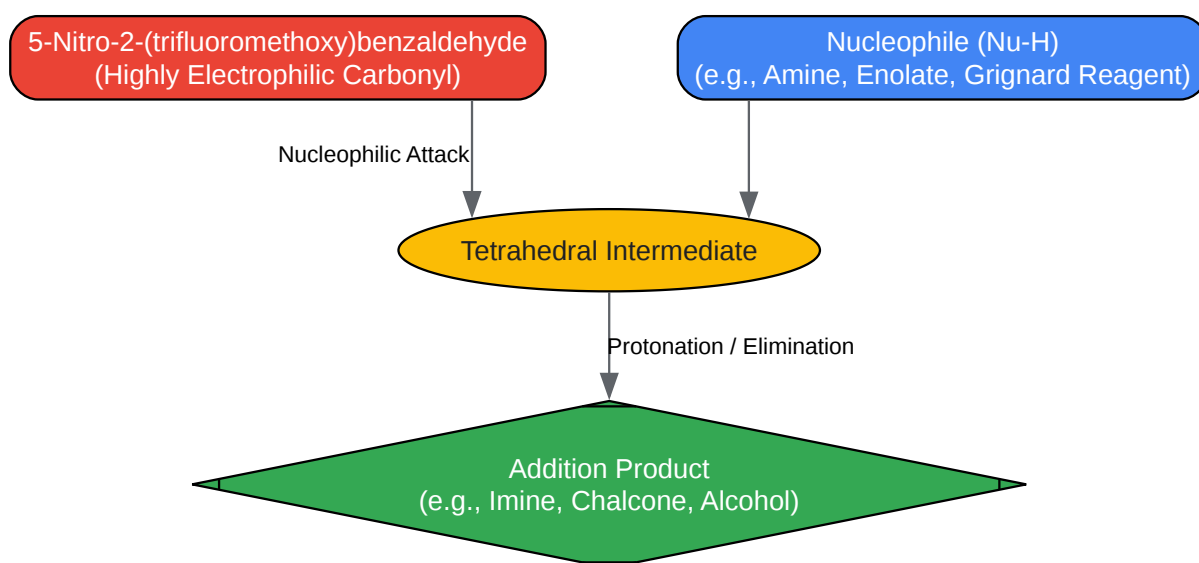
Electronic Landscape and Predicted Chemical Reactivity

The confluence of a nitro group and a trifluoromethoxy group creates a highly electron-deficient aromatic system. This has profound implications for the molecule's reactivity:

- **Enhanced Aldehyde Electrophilicity:** The strong electron-withdrawing nature of both the ortho -OCF₃ and para -NO₂ groups (relative to the aldehyde) significantly increases the partial positive charge on the carbonyl carbon. This makes the aldehyde exceptionally reactive towards nucleophiles compared to unsubstituted benzaldehyde. This heightened reactivity is advantageous in reactions like condensations (e.g., Knoevenagel, Claisen-Schmidt), reductive aminations, and additions of organometallic reagents.[3]

- **Aromatic Ring Reactivity:** The ring is highly deactivated towards electrophilic aromatic substitution. Conversely, it is activated for nucleophilic aromatic substitution (S_NAr), particularly for substituents positioned ortho or para to the strong electron-withdrawing groups.
- **The Nitro Group as a Synthetic Handle:** The nitro group itself is a versatile functional group. It can be readily reduced to an amine, which opens up a vast array of subsequent chemical transformations, including diazotization, amide coupling, and sulfonamide formation. This synthetic utility is a cornerstone of many drug discovery programs.

The workflow for a typical nucleophilic addition to this aldehyde would be expected to proceed with high efficiency.



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Caption: Predicted workflow for nucleophilic addition reactions.

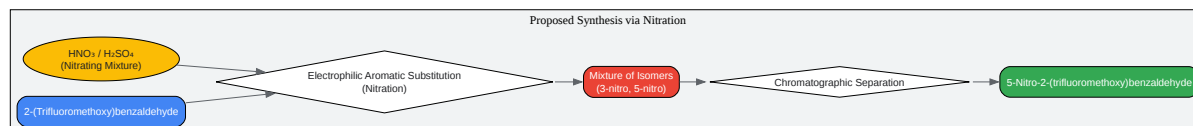
Proposed Synthesis Strategy

A plausible synthetic route to **5-Nitro-2-(trifluoromethoxy)benzaldehyde** can be designed based on established methods for analogous compounds, such as the synthesis of

fluoronitrobenzaldehydes.[5] A common strategy involves the halogen-exchange (Halex) reaction on a suitable precursor.

Step-by-Step Protocol: Proposed Synthesis

- **Starting Material Selection:** The synthesis could commence from 2-Chloro-5-nitrobenzaldehyde, a commercially available starting material.
- **Trifluoromethoxylation:** The key step is the introduction of the -OCF₃ group. This is challenging. While direct nucleophilic substitution of a chloro group with a trifluoromethoxide source is difficult, a multi-step sequence is more plausible. A more viable route might involve the reduction of the nitro group, protection of the resulting amine, hydroxylation of the chloro-position (e.g., via a Buchwald-Hartwig reaction), followed by trifluoromethylation of the hydroxyl group and re-oxidation/nitration. A more direct, albeit potentially lower-yielding, approach could involve copper- or palladium-catalyzed trifluoromethoxylation of an aryl halide or boronic acid precursor.
- **Alternative: Nitration of a Precursor:** An alternative strategy would be the nitration of 2-(trifluoromethoxy)benzaldehyde.[6] The -OCF₃ group is ortho, para-directing. Nitration would likely yield a mixture of isomers, including the desired 5-nitro product, which would then require chromatographic separation.
 - **Reaction Setup:** Dissolve 2-(trifluoromethoxy)benzaldehyde in concentrated sulfuric acid at 0°C.
 - **Nitration:** Add a stoichiometric amount of fuming nitric acid dropwise while maintaining the temperature below 5°C.
 - **Reaction Monitoring:** Stir the mixture for several hours, monitoring the reaction progress by TLC or GC-MS.
 - **Workup:** Carefully pour the reaction mixture onto crushed ice, which should precipitate the crude product.
 - **Purification:** Filter the solid, wash with cold water until the filtrate is neutral, and then purify by recrystallization or column chromatography to isolate the 5-nitro isomer.



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Caption: Proposed synthesis workflow via nitration.

Applications in Drug Discovery and Medicinal Chemistry

The incorporation of trifluoromethyl ($-\text{CF}_3$) and trifluoromethoxy ($-\text{OCF}_3$) groups is a well-established strategy in modern drug design to enhance key pharmaceutical properties.[7][8]

- **Metabolic Stability:** The C-F bond is exceptionally strong, making the $-\text{OCF}_3$ group highly resistant to metabolic degradation by cytochrome P450 enzymes. This can increase the half-life and bioavailability of a drug candidate.[8]
- **Lipophilicity:** The $-\text{OCF}_3$ group is one of the most lipophilic substituents used in medicinal chemistry. Increased lipophilicity can improve a molecule's ability to cross cellular membranes, including the blood-brain barrier.[8]
- **Modulation of pKa and Conformation:** The electronic properties of the $-\text{OCF}_3$ group can alter the pKa of nearby ionizable groups, affecting a drug's solubility and target-binding interactions.
- **Bioisosterism:** The nitro group is a common feature in pharmacologically active molecules, often acting as a hydrogen bond acceptor or participating in charge-transfer interactions with biological targets.[9] Hydrazones derived from 5-nitro-2-furaldehyde, for example, have shown significant trypanocidal activity.[10]

This molecular scaffold would be of interest for developing novel kinase inhibitors, GPCR modulators, or anti-infective agents, where fine-tuning of metabolic stability and cell permeability is critical.

Analytical Characterization Profile

The identity and purity of **5-Nitro-2-(trifluoromethoxy)benzaldehyde** would be confirmed using standard analytical techniques. The expected spectral features are outlined below.

Technique	Expected Features
^1H NMR	- Aldehyde proton (CHO): Singlet, downfield shift (~10.0-10.5 ppm) due to deshielding. - Aromatic protons: Three distinct signals in the aromatic region (7.5-9.0 ppm), exhibiting coupling patterns consistent with a 1,2,5-trisubstituted benzene ring. Significant downfield shifts are expected due to the electron-withdrawing groups.
^{13}C NMR	- Carbonyl carbon: Signal around 185-195 ppm. - Aromatic carbons: Six signals, including two quaternary carbons attached to the -OCF₃ and -NO₂ groups. The carbon of the -OCF₃ group will appear as a quartet due to coupling with fluorine.
^{19}F NMR	- A single sharp signal for the -OCF₃ group, as all three fluorine atoms are equivalent.
IR Spectroscopy	- C=O stretch (aldehyde): Strong absorption band around 1700-1720 cm⁻¹. - N-O stretch (nitro): Two characteristic strong bands around 1520-1560 cm⁻¹ (asymmetric) and 1340-1360 cm⁻¹ (symmetric). - C-F stretch: Strong absorptions in the 1100-1300 cm⁻¹ region.
Mass Spectrometry	- Molecular Ion Peak (M⁺): Expected at m/z = 235.01. High-resolution mass spectrometry would be used to confirm the elemental composition.

Safety and Handling

As a matter of sound laboratory practice, **5-Nitro-2-(trifluoromethoxy)benzaldehyde** should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- Hazard Statements (Predicted): Based on analogs, it is predicted to cause skin and serious eye irritation.[6][11] It may also be harmful if swallowed.[12]
- Handling Precautions:
 - Work in a well-ventilated fume hood.[13]
 - Avoid breathing dust/fumes.[13]
 - Wash hands thoroughly after handling.[6]
 - Store in a cool, dry, well-ventilated place, away from heat and sources of ignition.[12]
 - Given the nitro group, consider the potential for thermal decomposition and avoid excessive heating.

Conclusion

While **5-Nitro-2-(trifluoromethoxy)benzaldehyde** represents a novel chemical entity, a comprehensive understanding of its properties and reactivity can be extrapolated from the well-documented chemistry of its constituent parts. The powerful combination of the aldehyde, trifluoromethoxy, and nitro functional groups creates a highly versatile building block. Its enhanced electrophilicity makes it an excellent substrate for a variety of synthetic transformations, while the physicochemical properties imparted by the -OCF₃ and -NO₂ groups make it a compelling scaffold for applications in drug discovery and materials science. This guide provides a foundational, predictive framework to support future research and synthesis of this promising molecule.

References

- American Elements. 2-Nitro-5-(trifluoromethyl)benzaldehyde. Available from: [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. Synthesis, characterization and initial evaluation of 5-nitro-1-(trifluoromethyl)-3H-1λ3,2-benziodaoxol-3-one. 2014. Available from: [\[Link\]](#)
- PubChem. 5-Fluoro-2-nitrobenzaldehyde. Available from: [\[Link\]](#)

- NINGBO INNO PHARMCHEM CO.,LTD. Exploring the Chemical Properties and Uses of 2-(Trifluoromethyl)benzaldehyde. 2026. Available from: [\[Link\]](#)
- Google Patents. US4456772A - Process for the preparation of optionally substituted fluoro-nitro-benzaldehydes.
- Organic Syntheses. o-NITROBENZALDEHYDE. Available from: [\[Link\]](#)
- PubChem. 2-Fluoro-5-nitrobenzaldehyde. Available from: [\[Link\]](#)
- PubChem. 3-Nitro-5-(trifluoromethyl)benzaldehyde. Available from: [\[Link\]](#)
- PubMed. The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry: Implications for Drug Design. 2025. Available from: [\[Link\]](#)
- PubMed. Reactivity of 5-nitro-2-furaldehyde in alkaline and acidic solutions. 2001. Available from: [\[Link\]](#)
- SpectraBase. 5-NITROTHIOPHENE-2-CARBOXALDEHYDE. Available from: [\[Link\]](#)
- MDPI. The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry: Implications for Drug Design. 2025. Available from: [\[Link\]](#)
- RSC Publishing. New hydrazones of 5-nitro-2-furaldehyde with adamantanealkanohydrazides: synthesis and in vitro trypanocidal activity. 2016. Available from: [\[Link\]](#)
- ResearchGate. IR Spectra of benzaldehyde and its derivatives in different aggregate states. 2012. Available from: [\[Link\]](#)
- Scholars Research Library. Design, Synthesis and Vasorelaxant activity of 5-Nitro Benzimidazole Derivatives. Available from: [\[Link\]](#)
- Indian Academy of Sciences. Overtone spectroscopy of some benzaldehyde derivatives. Available from: [\[Link\]](#)
- ResearchGate. Reactivity of 5-nitro-2-furaldehyde in alkaline and acidic solutions. 2025. Available from: [\[Link\]](#)

- Scientific Research Publishing. Henry Reaction between Benzaldehyde and Nitromethane over Solid Base Catalysts: A Green Protocol. Available from: [\[Link\]](#)

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Sources

- 1. 5-NITRO-2-(TRIFLUOROMETHYL)BENZALDEHYDE | 1214352-10-9 [sigmaaldrich.com]
- 2. 5-Fluoro-2-nitrobenzaldehyde | 395-81-3 [chemicalbook.com]
- 3. nbinno.com [nbinno.com]
- 4. BJOC - Synthesis, characterization and initial evaluation of 5-nitro-1-(trifluoromethyl)-3H-1λ3,2-benziodaoxol-3-one [beilstein-journals.org]
- 5. US4456772A - Process for the preparation of optionally substituted fluoro-nitro-benzaldehydes - Google Patents [patents.google.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry: Implications for Drug Design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 10. New hydrazones of 5-nitro-2-furaldehyde with adamantanealkanolhydrazides: synthesis and in vitro trypanocidal activity - MedChemComm (RSC Publishing) [pubs.rsc.org]
- 11. tcichemicals.com [tcichemicals.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. fishersci.com [fishersci.com]
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